

Mechanism of Action: A Comparative Overview

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Compound of Interest			
Compound Name:	AChE-IN-35		
Cat. No.:	B12397583	Get (Quote

Both **AChE-IN-35** and Galantamine are reversible inhibitors of acetylcholinesterase, the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[3][4][5] By blocking this enzyme, they increase the concentration and duration of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission.[3][4][6]

AChE-IN-35 is a highly potent and selective inhibitor of acetylcholinesterase. Its mechanism is primarily centered on competitive inhibition at the AChE active site.

Galantamine, in addition to being a competitive and reversible AChE inhibitor, exhibits a dual mechanism of action.[4][7][8] It also acts as a positive allosteric modulator of nicotinic acetylcholine receptors (nAChRs).[3][4][7] This allosteric modulation enhances the sensitivity of nAChRs to acetylcholine, which may contribute to its therapeutic effects.[4]

In Vitro Inhibitory Activity

The potency and selectivity of enzyme inhibitors are commonly quantified by their half-maximal inhibitory concentration (IC50) values. A lower IC50 value indicates greater potency. Selectivity is often determined by comparing the IC50 for the target enzyme (AChE) versus a related enzyme, such as butyrylcholinesterase (BuChE).

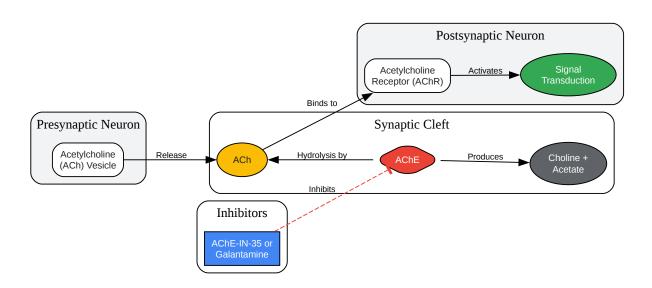


Compound	AChE IC50 (nM)	BuChE IC50 (nM)	Selectivity Index (BuChE IC50 / AChE IC50)
AChE-IN-35	0.85	950	~1118
Galantamine	1210[9]	6860[9]	~5.7

Note: IC50 values can vary between studies and experimental conditions. The values presented here are for comparative purposes.

Signaling Pathway of Cholinergic Neurotransmission and Inhibition

The following diagram illustrates the role of AChE in a cholinergic synapse and the mechanism of its inhibition by compounds like **AChE-IN-35** and Galantamine.



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Figure 1. Mechanism of Acetylcholinesterase Inhibition.



Experimental Protocols Determination of IC50 Values for AChE and BuChE Inhibition (Ellman's Method)

The inhibitory activity of **AChE-IN-35** and Galantamine against AChE (from electric eel) and BuChE (from equine serum) is determined using a spectrophotometric method developed by Ellman.

Materials:

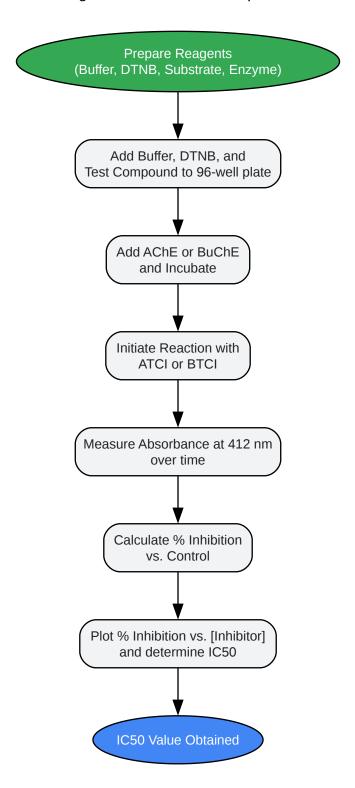
- Acetylcholinesterase (AChE) or Butyrylcholinesterase (BuChE)
- Acetylthiocholine iodide (ATCI) or Butyrylthiocholine iodide (BTCI) as substrate
- 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- Test compounds (AChE-IN-35, Galantamine) at various concentrations

Procedure:

- Prepare solutions of the test compounds in buffer.
- In a 96-well plate, add phosphate buffer, DTNB solution, and the test compound solution.
- Add the AChE or BuChE enzyme solution to each well and incubate.
- Initiate the reaction by adding the substrate (ATCI for AChE, BTCI for BuChE).
- Measure the change in absorbance at 412 nm over time using a microplate reader. The rate of reaction is proportional to the formation of the yellow 5-thio-2-nitrobenzoate anion.
- Calculate the percentage of inhibition for each concentration of the test compound relative to a control without the inhibitor.



• Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.



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